Essential Guide to the Proper Disposal of N-Oleoyl Valine

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Compound of Interest

Compound Name:	*N-Oleoyl valine*
Cat. No.:	*B10776000*

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For researchers, scientists, and drug development professionals, ensuring a safe and compliant laboratory environment is paramount. This guide provides comprehensive procedures for the proper disposal of **N-Oleoyl Valine**, prioritizing safety and regulatory adherence.

Disclaimer: No specific Safety Data Sheet (SDS) for **N-Oleoyl Valine** was found. The following information is based on the properties of the closely related compound, L-Valine, and general best practices for laboratory chemical waste. It is imperative to conduct a site-specific risk assessment and consult with your institution's Environmental Health and Safety (EHS) department before handling and disposal.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure all personnel handling **N-Oleoyl Valine** are familiar with these safety protocols:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a laboratory coat to prevent skin and eye contact.[1][2]

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- Ventilation: Handle the compound in a well-ventilated area. For procedures that may generate dust or aerosols, use a chemical fume hood.[3]
- Spill Management: In the event of a spill, avoid generating dust. Carefully sweep the solid material into a designated, labeled waste container. Clean the spill area with a damp cloth.[3]

Step-by-Step Disposal Protocol

The disposal of **N-Oleoyl Valine** must be conducted in accordance with institutional guidelines and local, state, and federal regulations.

1. Waste Identification and Collection:

- Collect waste **N-Oleoyl Valine** in a clearly labeled, sealed, and compatible waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Disposal of Small Quantities:

- For small quantities of solid waste, place the material in a designated container for non-hazardous or laboratory chemical waste, as determined by your institution's waste management plan.[3]

3. Disposal of Large Quantities:

- For larger quantities, it is crucial to consult your institution's EHS department for specific disposal instructions.
- Incineration in a licensed hazardous waste facility is a common and effective disposal method for many organic compounds.[3]

4. Contaminated Materials:

- Any materials that have come into contact with **N-Oleoyl Valine**, such as weighing paper, gloves, or pipette tips, should be disposed of in the same solid chemical waste container.[3] [4]

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Summary of Chemical and Physical Properties

The following table summarizes the available data for **N-Oleoyl Valine** and the related compound L-Valine.

Property	N-Oleoyl Valine	L-Valine
Molecular Formula	$C_{23}H_{43}NO_3$[5][6]	$C_5H_{11}NO_2$[1]
Molecular Weight	381.6 g/mol [5][6]	117.15 g/mol [1]
Appearance	A solution in methyl acetate[7]	White crystalline powder[1][8]
Odor	Not specified	Odorless[1][8]
Melting Point	Not available	315 °C / 599 °F[1][8]
Solubility	DMF: 10 mg/ml, DMSO: 12 mg/ml, Ethanol: 12 mg/ml[5]	Water: 85 g/L (25 °C)[8]
Stability	Stable for ≥ 2 years at -20°C[5]	Stable under normal conditions[1]

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **N-Oleoyl Valine**.

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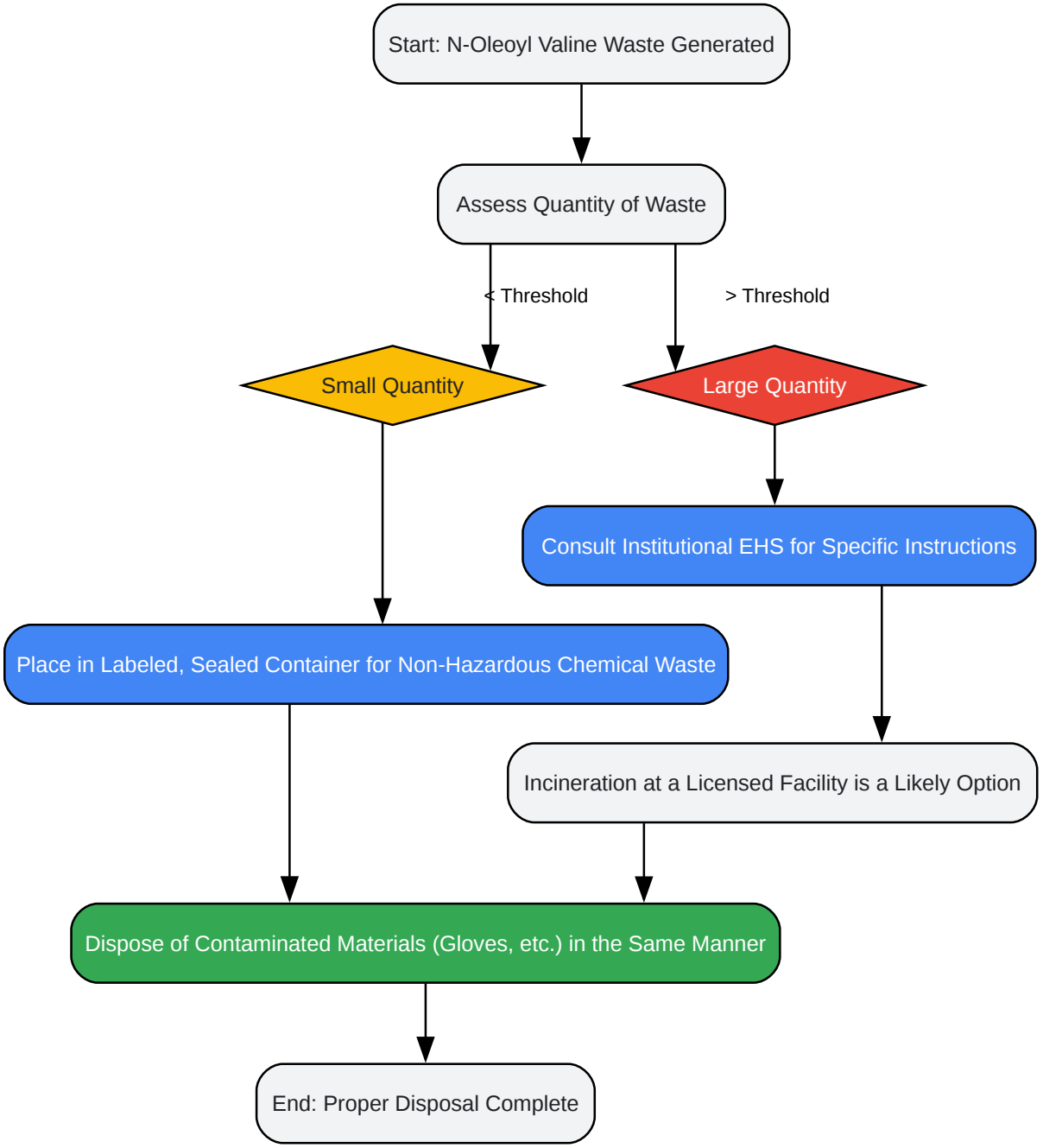

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Caption: Decision workflow for the disposal of **N-Oleoyl Valine**.

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